

Proper Disposal of 2,6-Diethylaniline-¹⁵N: A Procedural Guide

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Compound of Interest

Compound Name: 2,6-Diethylaniline-¹⁵N

Cat. No.: B1355569

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The following guide provides essential safety and logistical information for the proper disposal of 2,6-Diethylaniline-¹⁵N. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance. The stable isotope-¹⁵N label does not alter the chemical's hazardous properties; therefore, its disposal protocol is identical to that of unlabeled 2,6-Diethylaniline.

Immediate Safety and Handling Protocol

2,6-Diethylaniline is classified as harmful if swallowed and may cause harm if it comes into contact with skin.[1][2] All handling and waste management activities must be conducted in a designated area, preferably within a certified laboratory chemical fume hood.[3]

Personal Protective Equipment (PPE): Before handling the chemical or its waste, ensure the following PPE is worn:

- **Gloves:** Chemically resistant gloves such as butyl, neoprene, or Viton are recommended. Nitrile gloves are not recommended for aniline compounds.[3]
- **Eye Protection:** Chemical splash goggles or a face shield are mandatory.[2]
- **Lab Coat:** A fully buttoned lab coat must be worn to prevent skin exposure.[2][3]

Step-by-Step Disposal Procedure

1. Waste Identification and Segregation:

- 2,6-Diethylaniline-¹⁵N waste is considered hazardous chemical waste.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Segregate waste into two categories:
 - Liquid Waste: Unused or surplus 2,6-Diethylaniline-¹⁵N and solutions containing the compound.
 - Solid Waste: Contaminated materials such as pipette tips, gloves, absorbent pads, and empty containers. Soak up spills with inert absorbent material like sand, silica gel, or vermiculite and place in a suitable container for disposal.[2][4]

2. Container Selection and Labeling:

- Container: Use a chemically compatible container, such as high-density polyethylene (HDPE) or glass, with a secure, leak-proof closure.[3][5][6] The container must be in good condition, free from damage or deterioration.[5]
- Labeling: All waste containers must be clearly labeled as soon as the first drop of waste is added. The label must include:
 - The words "Hazardous Waste".[6]
 - The full chemical name: "2,6-Diethylaniline-¹⁵N".
 - The approximate concentration and volume.[6]
 - The date accumulation started.[6]
 - Appropriate hazard pictograms (e.g., Harmful).[6]

3. Storage and Accumulation:

- Store waste containers in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[7]

- The SAA must be a secure, well-ventilated area away from heat, open flames, or incompatible materials like strong oxidizing agents and acids.[\[2\]](#)[\[6\]](#)
- Keep the waste container closed at all times except when adding waste.[\[7\]](#)
- Do not accumulate more than 55 gallons of hazardous waste in an SAA.[\[7\]](#)[\[8\]](#) Once this limit is reached, the waste must be removed within three calendar days.[\[7\]](#)
- Hazardous waste should be removed from the laboratory every twelve months, even if the volume limit has not been reached.[\[7\]](#)[\[8\]](#)

4. Final Disposal:

- Never dispose of 2,6-Diethylaniline-¹⁵N down the drain or in the regular trash.[\[3\]](#)
- Contact your institution's EHS department or a certified hazardous waste contractor to schedule a pickup for the waste.[\[6\]](#)
- Provide a complete and accurate description of the waste to the disposal personnel.
- The primary disposal method for aniline compounds is typically incineration at an approved and licensed waste disposal facility.[\[6\]](#)[\[9\]](#)

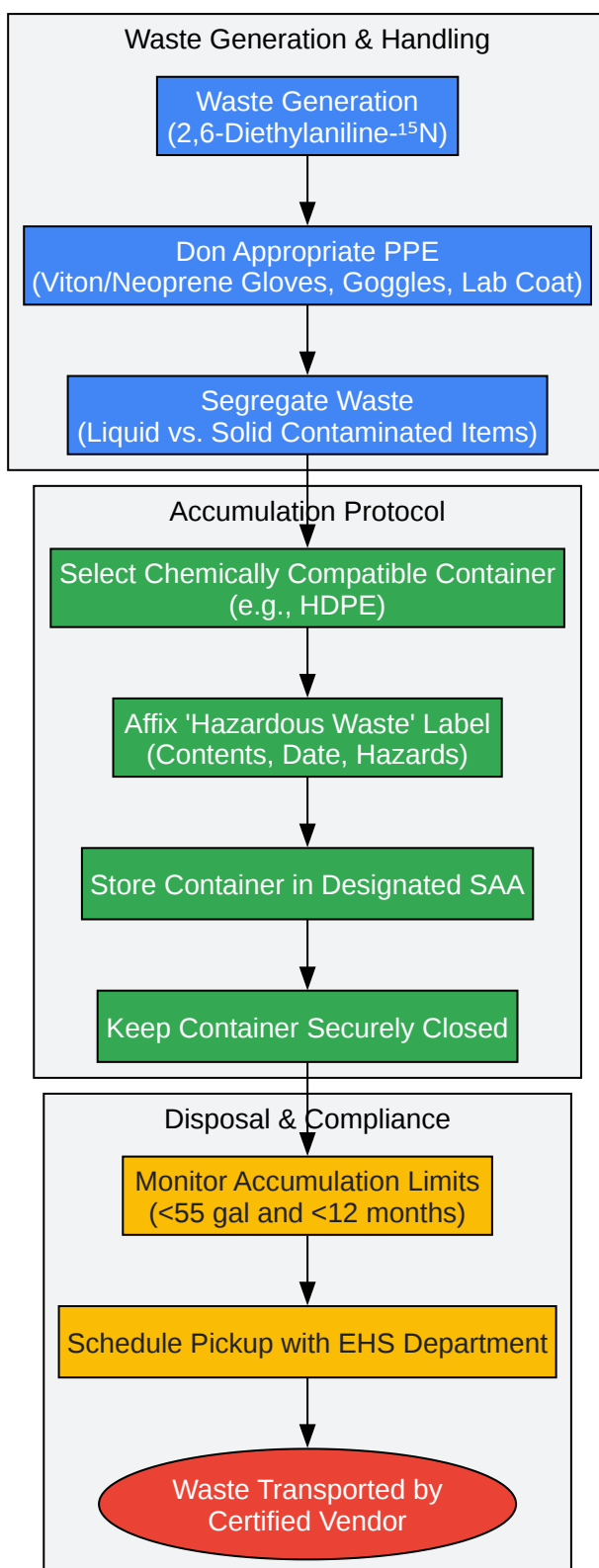
Chemical and Regulatory Data

The following table summarizes key quantitative data for 2,6-Diethylaniline and relevant regulatory storage limits.

Property / Regulation	Value
Physical Properties	
Flash Point	123 °C / 253.4 °F[1][2][10]
Boiling Point	243 - 244.3 °C[1][10]
Melting Point	3 - 4 °C[1][10]
Molecular Formula	C ₁₀ H ₁₅ N[1][10]
Regulatory Limits (RCRA)	
Max. SAA Volume	55 Gallons[7][8]
Max. SAA Storage Time	12 Months[7][8]
Removal Time After Limit	3 Calendar Days[7]

Disposal Workflow Diagram

The diagram below illustrates the decision-making process for the proper handling and disposal of 2,6-Diethylaniline-¹⁵N waste.



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Caption: Workflow for the safe disposal of 2,6-Diethylaniline-¹⁵N waste.

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